

2-Bromo-5-(trifluoromethyl)benzenesulfonamide molecular structure and weight

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Compound of Interest

Compound Name:	2-Bromo-5-(trifluoromethyl)benzenesulfonamide
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An In-depth Technical Guide to 2-Bromo-5-(trifluoromethyl)benzenesulfonamide

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthesis protocol for **2-Bromo-5-(trifluoromethyl)benzenesulfonamide**. The content is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Molecular Structure and Properties

2-Bromo-5-(trifluoromethyl)benzenesulfonamide is a synthetic organic compound featuring a benzene ring substituted with a bromine atom, a trifluoromethyl group, and a sulfonamide functional group. These structural motifs are of significant interest in medicinal chemistry due to their influence on the physicochemical and biological properties of molecules. The trifluoromethyl group, for instance, is known to enhance metabolic stability and lipophilicity, which can improve a compound's pharmacokinetic profile.

Table 1: Molecular and Chemical Properties of **2-Bromo-5-(trifluoromethyl)benzenesulfonamide**

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrF ₃ NO ₂ S	[1]
Molecular Weight	304.08 g/mol	[1]
CAS Number	351003-61-7	[1]
Appearance	Solid	[2]
Melting Point	185-189 °C	[2]
SMILES String	NS(=O)(=O)c1cc(ccc1Br)C(F)(F)F	
InChI Key	QEYFUGSQLUIFQY-UHFFFAOYSA-N	

Potential Applications in Research

While specific biological activities for **2-Bromo-5-(trifluoromethyl)benzenesulfonamide** are not extensively documented in publicly available literature, the benzenesulfonamide scaffold is a well-established pharmacophore. Derivatives of benzenesulfonamide have been investigated for a wide range of therapeutic applications, including:

- **Antimicrobial Agents:** The sulfonamide moiety is a key feature of sulfa drugs, which inhibit bacterial growth by interfering with folic acid synthesis.[\[1\]](#)
- **Carbonic Anhydrase Inhibitors:** Many sulfonamides are potent inhibitors of carbonic anhydrases, enzymes involved in various physiological processes, making them relevant for conditions like glaucoma and epilepsy.
- **Anticancer Agents:** Certain substituted benzenesulfonamides have demonstrated efficacy as anticancer agents by targeting various signaling pathways.[\[3\]](#)

The presence of a bromine atom on the aromatic ring of **2-Bromo-5-(trifluoromethyl)benzenesulfonamide** provides a valuable synthetic handle for further chemical modifications, such as cross-coupling reactions, enabling the generation of diverse compound libraries for structure-activity relationship (SAR) studies.[\[1\]](#)

Experimental Protocol: A Representative Synthesis

The following is a generalized, representative protocol for the synthesis of **2-Bromo-5-(trifluoromethyl)benzenesulfonamide**, based on common organic chemistry methodologies for the preparation of substituted benzenesulfonamides. The synthesis typically starts from the corresponding sulfonyl chloride.

Objective: To synthesize **2-Bromo-5-(trifluoromethyl)benzenesulfonamide** from 2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride.

Materials:

- 2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride
- Ammonia solution (e.g., 28-30% in water or ammonia in an organic solvent)
- Dichloromethane (DCM) or other suitable organic solvent
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware and stirring equipment

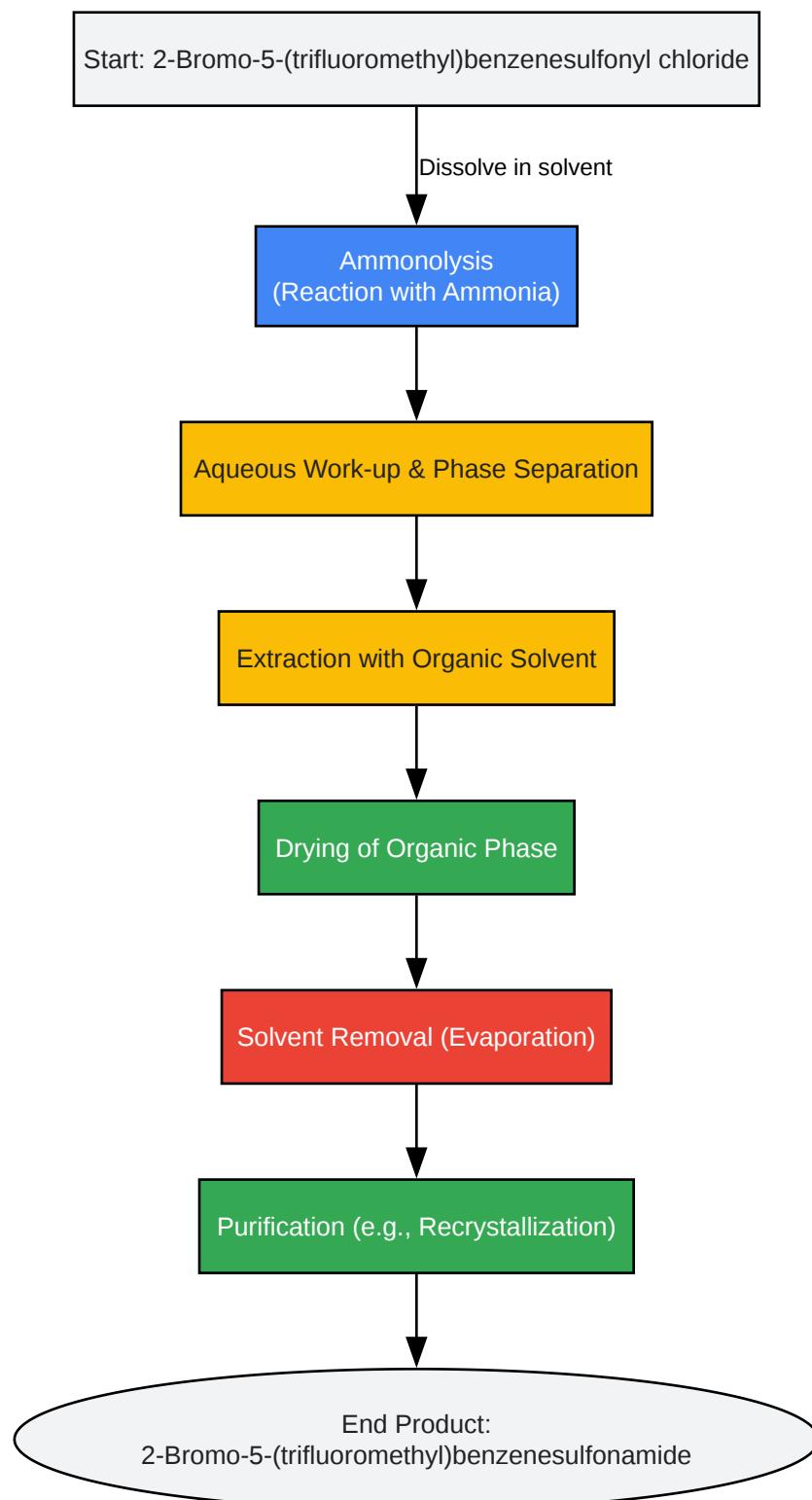
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride in a suitable organic solvent like dichloromethane. Cool the solution in an ice bath (0-5 °C).
- **Ammonolysis:** While stirring vigorously, slowly add an excess of concentrated ammonia solution to the cooled solution of the sulfonyl chloride. The reaction is typically exothermic, so a slow addition rate is crucial to maintain the temperature.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting sulfonyl chloride is consumed.

- Work-up: Once the reaction is complete, transfer the mixture to a separatory funnel. If an aqueous ammonia solution was used, add more water and dichloromethane to facilitate phase separation. Separate the organic layer.
- Extraction: Extract the aqueous layer with additional portions of dichloromethane to recover any remaining product.
- Drying and Filtration: Combine the organic layers and dry over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent.
- Solvent Removal: Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude **2-Bromo-5-(trifluoromethyl)benzenesulfonamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain the final product as a solid.

Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis of **2-Bromo-5-(trifluoromethyl)benzenesulfonamide**.

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